

A Comparative Study of the Physical Properties of Lactose Octaacetate Isomers

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Compound of Interest

Compound Name: *Lactose octaacetate*

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For Researchers, Scientists, and Drug Development Professionals: A Detailed Comparison of α - and β -**Lactose Octaacetate**

Lactose octaacetate, the fully acetylated derivative of lactose, exists as two primary anomers: α -**lactose octaacetate** and β -**lactose octaacetate**. These isomers, differing only in the stereochemistry at the anomeric carbon of the glucose unit, exhibit distinct physical properties that are crucial for their application in chemical synthesis and pharmaceutical formulations. This guide provides a comparative analysis of these properties, supported by experimental data and detailed methodologies, to aid researchers in their selection and use of these compounds.

Comparative Physical Properties

The physical characteristics of the α - and β -anomers of **lactose octaacetate** are summarized in the table below. It is important to note that the reported melting points for β -**lactose octaacetate** show considerable variation in the literature, which may be attributed to the presence of polymorphic forms or impurities. Therefore, techniques such as NMR spectroscopy are considered more reliable for confirming the anomeric purity of the β -isomer[1].

Property	α -Lactose Octaacetate	β -Lactose Octaacetate
Molecular Formula	C ₂₈ H ₃₈ O ₁₉	C ₂₈ H ₃₈ O ₁₉
Molecular Weight	678.59 g/mol	678.59 g/mol
Melting Point	Not consistently reported	75-78 °C[2], 94.0–97.5 °C[1], 139-141 °C[3]
Specific Rotation ([α]D)	Not consistently reported	-4.14° (c=10, CHCl ₃)[1]
Solubility	Data not readily available	Soluble in dichloromethane, dimethylformamide, dimethyl sulfoxide, ethyl acetate, methanol, chloroform, and acetone. Less soluble in water. [3]
Appearance	White crystalline solid	White to off-white solid[4]

Experimental Protocols

Detailed methodologies for the synthesis, separation, and characterization of **lactose octaacetate** isomers are essential for obtaining pure compounds and verifying their properties.

Synthesis of Lactose Octaacetate (Anomeric Mixture)

A common method for the synthesis of **lactose octaacetate** involves the acetylation of lactose using acetic anhydride with a catalyst, which typically yields a mixture of the α and β anomers[5][6].

Materials:

- D-(+)-Lactose monohydrate
- Acetic anhydride
- Anhydrous sodium acetate
- Distilled water

- Ice
- 95% Ethanol (for recrystallization)

Procedure:

- Combine 10.0 g of D-(+)-lactose monohydrate with 30 cm³ of acetic anhydride and 3.0 g of anhydrous sodium acetate in a round-bottom flask.
- Heat the mixture. A microwave-assisted method can be employed (e.g., 700 W for 10-20 minutes) for a "green" synthesis approach[5][6].
- Pour the hot reaction mixture into 200 cm³ of ice-cold distilled water and stir.
- Allow the mixture to stand at 4 °C for 12 hours to precipitate the **lactose octaacetate**.
- Filter the white solid precipitate under vacuum and wash it with distilled water.
- The crude product can be further purified by recrystallization from 95% ethanol[5][6].

Separation of α - and β -Lactose Octaacetate Isomers

The separation of the anomeric mixture is crucial for studying the individual properties of each isomer. While recrystallization can enrich the less soluble β -anomer, chromatographic techniques offer a more definitive separation.

Chromatographic Separation: High-performance liquid chromatography (HPLC) is a suitable method for the analytical and preparative separation of sugar anomers[7][8].

Recommended HPLC Conditions:

- **Column:** A chiral column such as Chiralpak AD-H can be effective for separating anomers[7]. Alternatively, a C18 column can be used[8].
- **Mobile Phase:** A mixture of hexane and ethanol or other suitable organic solvents. The exact gradient and composition should be optimized based on the specific column and system.
- **Detection:** Refractive index (RI) detector or a UV detector if the compounds are derivatized.

- Temperature: Column temperature should be controlled, for example, at 30°C, to ensure reproducible retention times[8].

Determination of Physical Properties

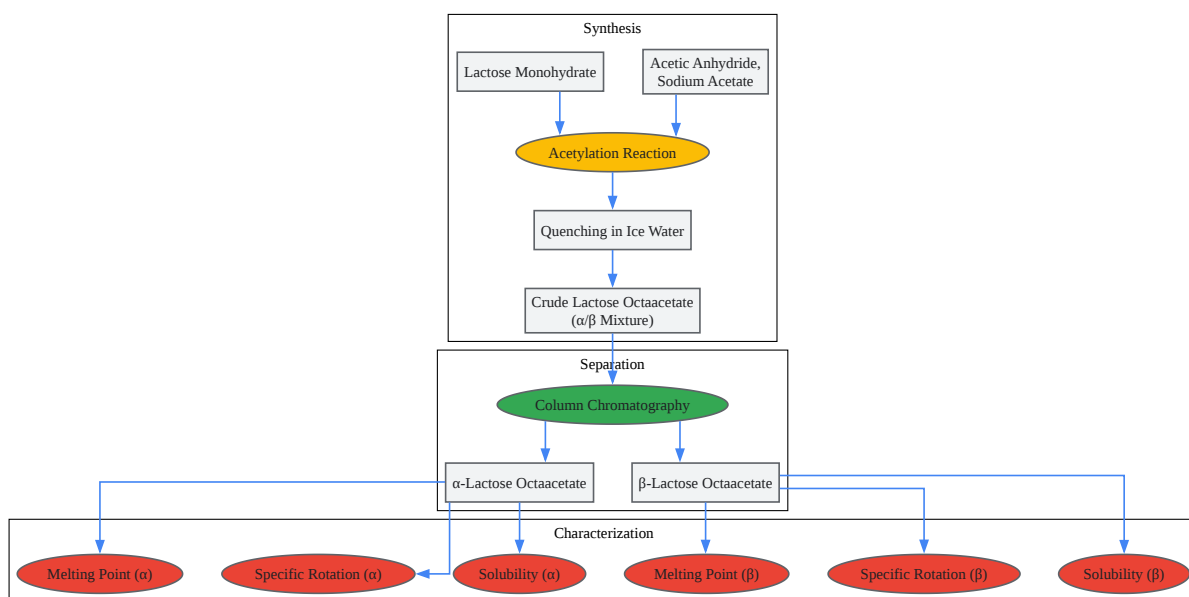
Melting Point: The melting point can be determined using a standard melting point apparatus or a Kofler hot-stage microscope[6]. The sample should be finely powdered and heated at a slow, controlled rate.

Specific Rotation: Optical rotation is measured using a polarimeter.

- Prepare a solution of the **lactose octaacetate** isomer of a known concentration (e.g., 10 g/L in chloroform).
- Fill a polarimeter tube of a known path length (e.g., 1 dm) with the solution.
- Measure the angle of rotation at a specific wavelength (usually the sodium D-line, 589 nm) and temperature.
- Calculate the specific rotation using the formula: $[\alpha] = \alpha / (l \times c)$, where α is the observed rotation, l is the path length in decimeters, and c is the concentration in g/mL.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the synthesis, separation, and characterization of **lactose octaacetate** isomers.



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References

- 1. researchgate.net [researchgate.net]
- 2. 6291-42-5 Lactose octaacetate AKSci 9533AB [aksci.com]
- 3. synthose.com [synthose.com]
- 4. tandfonline.com [tandfonline.com]
- 5. researchgate.net [researchgate.net]
- 6. biointerfaceresearch.com [biointerfaceresearch.com]
- 7. Simultaneous chromatographic separation of enantiomers, anomers and structural isomers of some biologically relevant monosaccharides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. shim-pol.pl [shim-pol.pl]
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